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isoamyl butyrate CAS number 106-27-4 safety and hazards

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An In-depth Technical Guide to the Safety and Hazards of **Isoamyl Butyrate** (CAS Number: 106-27-4)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety and hazard profile of **isoamyl butyrate** (CAS No. 106-27-4), a widely used flavoring and fragrance agent. The information is compiled from various safety data sheets, toxicological databases, and regulatory assessments to assist researchers, scientists, and drug development professionals in the safe handling and use of this substance.

Chemical and Physical Properties

Isoamyl butyrate is a clear, colorless liquid with a strong, fruity odor reminiscent of bananas or apricots.[1] It is synthesized by the esterification of isoamyl alcohol with butyric acid.[1] Its key physical and chemical properties are summarized in the table below.



Property	Value	Reference(s)
Molecular Formula	C9H18O2	[2][3][4][5]
Molecular Weight	158.24 g/mol	[2][3][4]
Appearance	Clear, colorless liquid	[1][2][5]
Odor	Strong, fruity (apricot, banana, pineapple-like)	[1]
Boiling Point	179 - 185 °C	[2][3][4]
Melting Point	-73.2 °C	[3][4][5]
Flash Point	58 - 59 °C	[2][4]
Density	0.861 - 0.88 g/cm³ at 20-25 °C	[2][3][4][5]
Vapor Pressure	0.95 - 1.1 hPa at 20 °C	[4][6]
Vapor Density	5.4 (air = 1)	[6]
Solubility in Water	118 mg/L at 25 °C (Insoluble)	[3]
Solubility in Organic Solvents	Soluble in alcohol and most fixed oils	[1]
log P (Octanol/Water Partition Coefficient)	3.25 - 3.99	[2][7]

Toxicological Profile

Isoamyl butyrate exhibits low acute systemic toxicity. The primary health concerns are related to its irritant properties upon direct contact and its flammability.

Acute Toxicity

The acute toxicity values for **isoamyl butyrate** are presented in the following table.



Endpoint	Species	Route	Value (LD50)	Reference(s)
Acute Toxicity	Rat	Oral	> 5000 - 12,210 mg/kg bw	[6][8]
Acute Toxicity	Rabbit	Dermal	> 5000 mg/kg bw	[6][8]

Irritation and Sensitization

Endpoint	Finding	Remarks	Reference(s)
Skin Irritation	Causes skin irritation	Classified as a skin irritant (Category 2).[6] [7][9] An in vitro human epidermis model assay (OECD 439) found it not to be irritating.[8]	[6][7][8][9]
Eye Irritation	Causes serious eye irritation	Classified as an eye irritant (Category 2A). [6][7][9] A study in rabbits (OECD 405) found it not to be irritating.[8]	[6][7][8][9]
Respiratory Irritation	May cause respiratory irritation	May cause irritation to the respiratory system upon inhalation.[6]	[6]
Skin Sensitization	Not considered a skin sensitizer	The Research Institute for Fragrance Materials (RIFM) concluded it does not present a concern for skin sensitization based on existing data and read-across to isoamyl acetate.[8]	[8]



Repeated Dose Toxicity

A 90-day study in rats given **isoamyl butyrate** by oral gavage showed no adverse effects at a dose of 1000 mg/kg bw/day.[8] The Joint FAO/WHO Expert Committee on Food Additives (JECFA) established a No-Observed-Effect Level (NOEL) of 10,000 mg/kg in food from short-term studies.[8]

Genotoxicity and Carcinogenicity

Endpoint	Finding	Remarks	Reference(s)
Genotoxicity	No concern for genetic toxicity	Negative in an Ames test (OECD 471) and an in vivo micronucleus test (OECD 474).[8]	[8]
Carcinogenicity	No data available	No carcinogenicity studies were identified.	[8]

Reproductive and Developmental Toxicity

No data on reproductive and developmental toxicity were identified.[8]

Hazard Identification and Classification

Isoamyl butyrate is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).



Hazard Class	GHS Category	Hazard Statement
Flammable Liquids	Category 3	H226: Flammable liquid and vapor.[9][10]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[7]
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation.[7][9]
Specific Target Organ Toxicity - Single Exposure	Category 3 (Respiratory irritation)	H335: May cause respiratory irritation.
Hazardous to the Aquatic Environment, Long-term Hazard	Category 3	H412: Harmful to aquatic life with long lasting effects.[7]

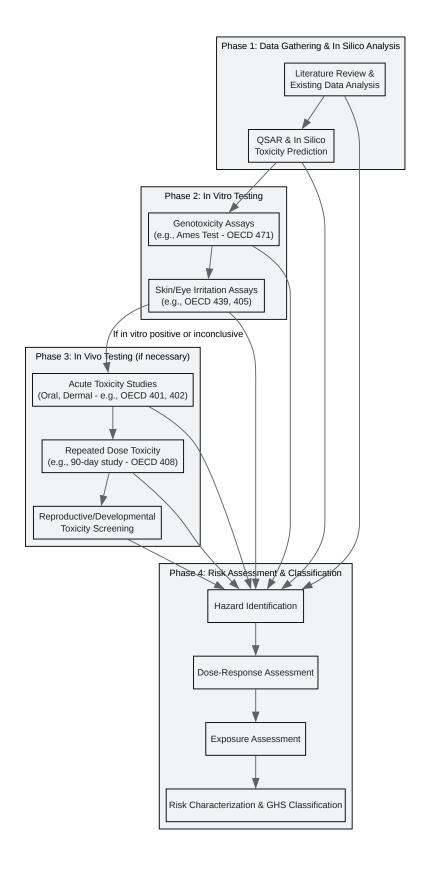
Experimental Protocols and Methodologies

Detailed experimental protocols for the toxicological assessment of **isoamyl butyrate** are not publicly available. However, studies have been conducted in accordance with established OECD guidelines. The general methodologies for key toxicological endpoints are outlined below.

General Workflow for Safety Assessment

The safety assessment of a chemical substance like **isoamyl butyrate** typically follows a structured workflow to determine its potential hazards.





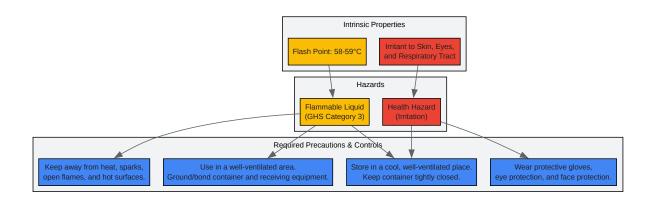
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Caption: General experimental workflow for chemical safety assessment.



Logical Relationship of Hazards and Precautions

The identified hazards of **isoamyl butyrate** necessitate specific safety precautions and handling procedures. The logical flow from its intrinsic properties to required safety measures is depicted below.



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Caption: Logical relationship between properties, hazards, and precautions.

Fire and Explosion Hazards

Isoamyl butyrate is a flammable liquid and its vapor can form explosive mixtures with air.



Parameter	Information	Reference(s)
Flash Point	58 - 59 °C	[2][4]
Flammability	Flammable liquid and vapor (GHS Category 3)	[6][9]
Explosive Limits	Not available	[6]
Suitable Extinguishing Media	Carbon dioxide (CO ₂), foam, dry powder	[4]
Unsuitable Extinguishing Media	No limitations specified in some sources	[4]
Hazardous Combustion Products	Carbon oxides	
Special Firefighting Procedures	Wear self-contained breathing apparatus. Use water spray to cool unopened containers.	[4]

Stability and Reactivity



Parameter	Information	Reference(s)
Reactivity	Stable and non-reactive under normal conditions of use, storage, and transport.	[6]
Chemical Stability	Stable under normal conditions.	[4][7]
Possibility of Hazardous Reactions	Hazardous polymerization will not occur.	[7]
Conditions to Avoid	Heat, sparks, open flames, and other ignition sources. Temperatures exceeding the flash point.	[6][7]
Incompatible Materials	Strong oxidizing agents, strong acids, strong bases, fats, resins, various plastics, oils.	[4]

Handling and Storage

- Handling: Keep away from heat, sparks, and open flames.[6] Use non-sparking tools and
 take precautionary measures against static discharge.[4] Use in a well-ventilated area.[6]
 Avoid breathing vapor or mist.[6] Wash hands thoroughly after handling.[4] Wear appropriate
 personal protective equipment (PPE), including protective gloves and eye/face protection.[6]
- Storage: Store in a cool, well-ventilated place.[6] Keep the container tightly closed.[4][6]
 Store locked up.[6]

Environmental Hazards

Isoamyl butyrate is classified as harmful to aquatic life with long-lasting effects (H412).[7][11] It is recommended to prevent its release into the environment and to dispose of the substance and its container in accordance with local, regional, national, and international regulations.[6] The substance is not considered to be persistent, bioaccumulative, and toxic (PBT) or very persistent and very bioaccumulative (vPvB).[7]



Regulatory Information

Isoamyl butyrate is widely approved for use as a flavoring agent in food by various regulatory bodies.

- FDA (U.S. Food and Drug Administration): Listed under 21 CFR 172.515 as a synthetic flavoring substance.[3]
- FEMA (Flavor and Extract Manufacturers Association): FEMA number 2060; Generally Recognized as Safe (GRAS).[2][3]
- JECFA (Joint FAO/WHO Expert Committee on Food Additives): Concluded no safety
 concern at current levels of intake when used as a flavoring agent. A group Acceptable Daily
 Intake (ADI) of 0-3 mg/kg bw for isoamyl acetate and isoamyl butyrate (expressed as
 isoamyl alcohol) was maintained.[3]

Conclusion

Isoamyl butyrate (CAS 106-27-4) has a well-characterized safety profile. Its primary hazards are related to its flammability and its potential to cause skin, eye, and respiratory irritation upon direct contact. It exhibits low acute systemic toxicity and is not considered to be a skin sensitizer or genotoxic. Safe handling practices, including the use of appropriate personal protective equipment and engineering controls to mitigate fire and irritation risks, are essential. Its widespread approval for use as a food additive by major regulatory agencies underscores its safety when used under intended conditions. This guide provides a foundation for a comprehensive risk assessment in research and development settings.

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